

Preparing Monensin Sodium Salt Stock Solution for Cell Culture Experiments

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Compound of Interest

Compound Name: Monensin sodium salt

Cat. No.: B8081783

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Monensin sodium salt, a polyether ionophore antibiotic isolated from *Streptomyces cinnamonensis*, is a widely utilized tool in cell biology research.^[1] Its primary mechanism of action involves functioning as a Na⁺/H⁺ antiporter, disrupting ionic gradients across cellular membranes, particularly affecting the Golgi apparatus.^{[1][2][3]} This disruption leads to the swelling of Golgi cisternae and a blockage of vesicular transport, causing an accumulation of proteins within the Golgi.^{[1][4]} This property is invaluable for various applications, notably for enhancing the detection of intracellular cytokines in flow cytometry.^[1] Monensin has also been shown to inhibit signaling pathways implicated in cancer, such as the Wnt and IGF1R pathways, making it a compound of interest in drug development.^{[5][6][7]}

This document provides a comprehensive guide to preparing and utilizing **Monensin sodium salt** stock solutions for cell culture experiments, ensuring reproducibility and safety.

Data Presentation

The following table summarizes the key quantitative data for the preparation and use of **Monensin sodium salt** in cell culture experiments.

Parameter	Value	Source(s)
Molecular Weight	692.9 g/mol	[1]
Solubility		
Ethanol	~15 mg/mL	[8][9]
Methanol	~50 mg/mL	[10]
Dimethylformamide (DMF)	~1 mg/mL	[8]
Water	Sparingly soluble/Practically insoluble	[1][8]
Recommended Solvents for Stock Solution	Ethanol, Methanol, DMSO	[1][8][10]
Typical Stock Solution Concentration	1-10 mM (e.g., 2 mM as a 1000X stock)	[1]
Typical Working Concentration	0.01 - 5 μ M	[4][10]
Storage Conditions (Powder)	-20°C (\geq 4 years) or 2-8°C (up to 5 years)	[8][10][11]
Storage Conditions (Stock Solution in Ethanol)	-80°C (up to 1 year); -20°C (up to 1 month)	[1]

Experimental Protocols

Protocol 1: Preparation of a 2 mM Monensin Sodium Salt Stock Solution (1000X)

This protocol describes the preparation of a 2 mM stock solution of **Monensin sodium salt** in 70% ethanol. This is a commonly used concentration for a 1000X stock, which can be diluted to a final working concentration of 2 μ M in cell culture medium.[1][12]

Materials:

- **Monensin sodium salt** (powder, MW: 692.9 g/mol)

- Absolute Ethanol ($\geq 99.5\%$)
- Sterile, deionized water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filter (0.22 μm) and syringe

Safety Precautions:

Monensin sodium salt is toxic if swallowed and can cause severe eye irritation.^{[13][14]} It is crucial to handle the powder in a chemical fume hood and wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and gloves.^{[15][16]}

Procedure:

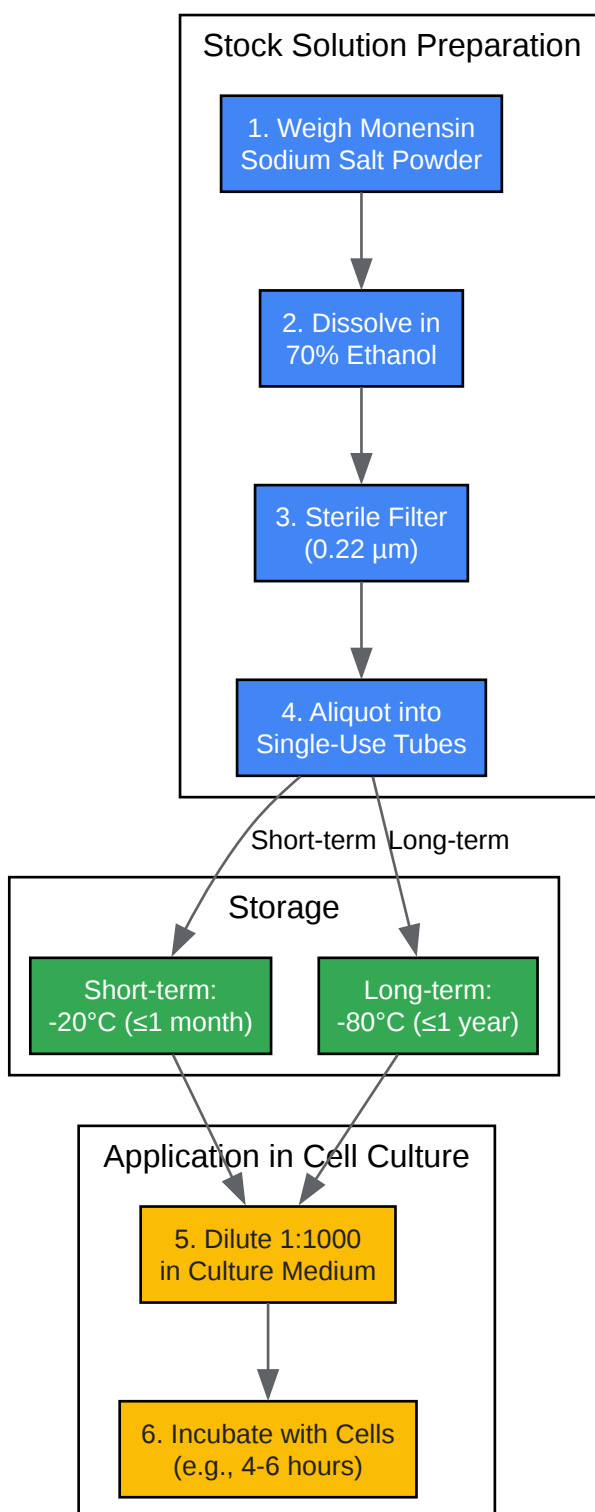
- Prepare 70% Ethanol: In a sterile container, mix 7 mL of absolute ethanol with 3 mL of sterile deionized water to create 10 mL of a 70% ethanol solution. Scale the volume as needed.
- Weigh **Monensin Sodium Salt**: In a chemical fume hood, accurately weigh the required amount of **Monensin sodium salt** powder. To prepare 10 mL of a 2 mM stock solution, the calculation is as follows:
 - $2 \text{ mmol/L} \times 0.010 \text{ L} \times 692.9 \text{ g/mol} = 0.01386 \text{ g} = 13.86 \text{ mg}$ ^[1]
- Dissolve Monensin: Transfer the weighed powder to a sterile conical tube. Add the 10 mL of 70% ethanol solution. Cap the tube tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear, colorless solution.^[11]
- Sterilization (Recommended): To ensure sterility for cell culture applications, filter the stock solution through a 0.22 μm syringe filter into a new sterile conical tube.^[1]

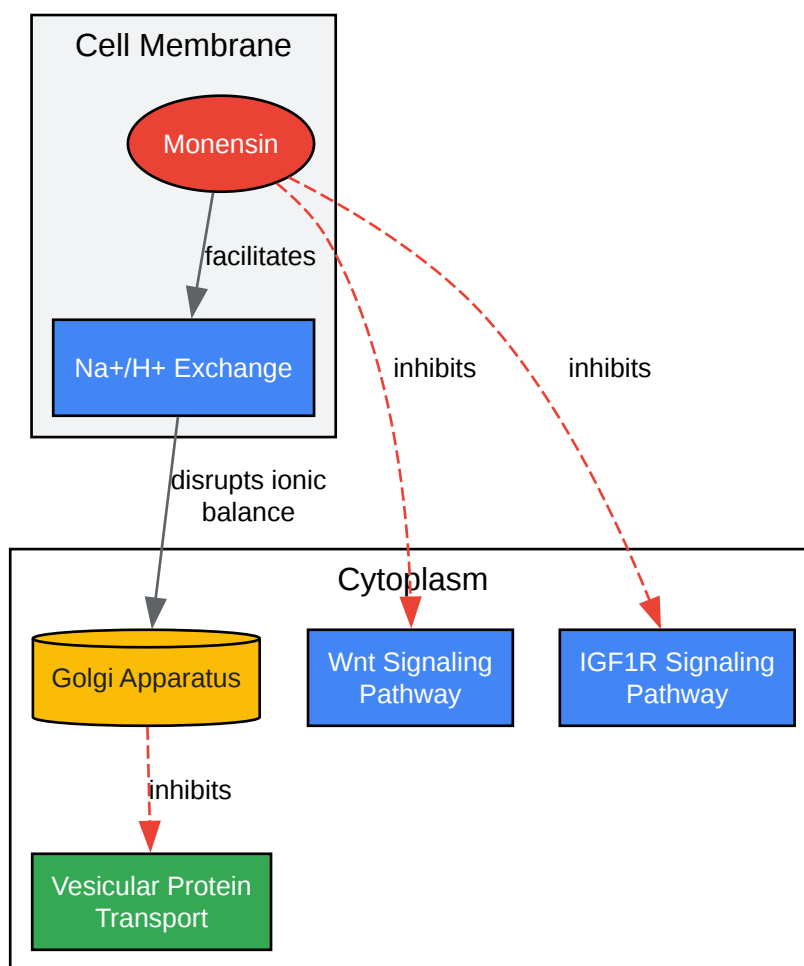
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
- Labeling: Clearly label each aliquot with the compound name, concentration (2 mM, 1000X), solvent (70% Ethanol), and the date of preparation.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)

Using the Stock Solution:

To achieve a final concentration of 2 μ M in your cell culture, dilute the 1000X stock solution 1:1000 in your cell culture medium. For applications such as intracellular cytokine staining, it is recommended to add Monensin during the final 4-6 hours of cell culture or activation, as prolonged exposure can be cytotoxic.[\[4\]](#)

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References

- 1. benchchem.com [benchchem.com]
- 2. Structure and Antimicrobial Properties of Monensin A and Its Derivatives: Summary of the Achievements - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Monensin - Wikipedia [en.wikipedia.org]

- 4. benchchem.com [benchchem.com]
- 5. Monensin | C36H62O11 | CID 441145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Effect of antibiotic monensin on cell proliferation and IGF1R signaling pathway in human colorectal cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. bio-gems.com [bio-gems.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. benchchem.com [benchchem.com]
- 12. ulab360.com [ulab360.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- 14. chemos.de [chemos.de]
- 15. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 16. chemicalbook.com [chemicalbook.com]
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